Application Notes and Protocols for Dimethyl Octafluoroadipate in Polymerization Reactions

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Compound of Interest

Compound Name:	*Dimethyl Octafluoroadipate*
CAS No.:	*3107-98-0*
Cat. No.:	*B1333788*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl octafluoroadipate (DMOFA) is a fluorinated monomer with the chemical formula C8H6F8O4.[1][2] Its structure, featuring a perfluorinated carbon chain, imparts unique properties to polymers derived from it, such as enhanced thermal stability, chemical resistance, and hydrophobicity.[2][3] These characteristics make DMOFA a valuable building block for synthesizing advanced polymers with potential applications in specialized fields, including high-performance coatings, chemically resistant materials, and biomedical applications like drug delivery.[2][3][4]

This document provides detailed application notes and experimental protocols for the use of DMOFA as a monomer in polymerization reactions, with a focus on polyester synthesis. A proposed protocol for polyamide synthesis is also included. Furthermore, the potential applications of DMOFA-derived polymers in drug development are discussed.

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Physical and Chemical Properties of **Dimethyl Octafluoroadipate**

A clear understanding of the monomer's properties is crucial for its effective use in polymerization.

Property	Value
CAS Number	3107-98-0[1]
Molecular Formula	C8H6F8O4[1][2]
Molecular Weight	318.12 g/mol [1]
Appearance	Colorless to light yellow liquid[1][5]
Boiling Point	120-123 °C @ 15 mmHg[1][5]
Density	~1.5 g/cm³[1]
Solubility	Immiscible with water[1]

Application Note 1: Synthesis of Fluorinated Polyesters

Fluorinated polyesters exhibit enhanced thermal stability and chemical resistance compared to their non-fluorinated analogs. The incorporation of the octafluoro-segment from DMOFA can also modulate the hydrophobicity and surface energy of the resulting polymer.[2] Poly(ethylene octafluoroadipate) is a primary example of a polyester synthesized from DMOFA.

Key Experimental Parameters and Their Effects

The synthesis of fluorinated polyesters from DMOFA is influenced by several factors that can be optimized to achieve desired polymer characteristics.[6][7]

- Ultrasound: The application of ultrasound has been shown to be a critical parameter for increasing reaction conversion rates, with an observed increase of approximately 20% in some studies.[6][7] This effect is particularly significant for higher molecular weight monomers like DMOFA.[6]

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- Catalyst: While enzymatic catalysts such as immobilized Candida antarctica lipase B (CALB) can be used, their effect on the synthesis of poly(ethylene octafluoroadipate) has been reported as marginal under certain conditions.[6][7]
- Temperature and Vacuum: These are standard parameters in polycondensation reactions to drive the removal of the condensation byproduct (methanol in this case) and shift the equilibrium towards polymer formation.

Characterization of Poly(ethylene octafluoroadipate)

The resulting fluorinated polyesters can be thoroughly characterized using a variety of analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and 19F NMR are used to confirm the polymer structure and determine conversion rates.[6][7]
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic functional groups of the polyester.[6][7]
- Thermogravimetric Analysis (TGA): To evaluate the thermal stability of the polymer.[6][7]
- Matrix-Assisted Laser Desorption/Ionization - Time of Flight (MALDI-TOF) Mass Spectrometry: To determine the molecular weight distribution of the polymer.[6][7]

Experimental Protocol 1: Synthesis of Poly(ethylene octafluoroadipate)

This protocol is based on the synthesis of fluorinated polyesters from DMOFA and ethylene glycol.[7]

Materials:

- **Dimethyl octafluoroadipate** (DMOFA)
- Ethylene glycol (EG)
- Immobilized Candida antarctica lipase B (CALB) (optional)

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- Anhydrous solvent (e.g., toluene, for removal of water from EG if necessary)

Equipment:

- Reaction vessel (e.g., three-necked round-bottom flask)
- Magnetic stirrer and heating mantle
- Ultrasonic bath
- Vacuum pump
- Condenser and collection flask
- Inert gas supply (e.g., nitrogen or argon)

Procedure:

- Reactant Preparation: A 1:1 molar ratio of **dimethyl octafluoroadipate** and ethylene glycol is used. For example, 426 mg of DMOFA and 83 mg of ethylene glycol.[7]
- Ultrasonic Pre-incubation: The reactants are placed in the reaction vessel and subjected to ultrasound for 1 hour at 40 °C.[7]
- Enzymatic Reaction (Optional): If using a catalyst, 1% (w/v) of immobilized CALB can be added to the reaction mixture.[7]
- Polycondensation: The reaction mixture is then subjected to vacuum (e.g., 2 mbar) for 6 hours at 40 °C with continuous stirring.[7] The condensation byproduct, methanol, is collected in a cold trap.
- Alternative Thermal Conditions: The reaction can also be carried out at a higher temperature, such as 70 °C, under vacuum for 7 hours.[7]
- Isolation and Purification: After the reaction is complete, the resulting polymer is isolated. Purification can be achieved by dissolving the polymer in a suitable solvent (e.g., acetone) and precipitating it in a non-solvent (e.g., methanol). The purified polymer is then dried under vacuum.

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Application Note 2: Proposed Synthesis of Fluorinated Polyamides

While less documented, DMOFA can theoretically be used to synthesize fluorinated polyamides through reaction with a diamine. The resulting polyamides would be expected to exhibit high thermal stability and chemical resistance.

Proposed Experimental Protocol 2: Synthesis of a Fluorinated Polyamide from DMOFA

This is a general proposed protocol based on standard polyamidation reactions.

Materials:

- **Dimethyl octafluoroadipate** (DMOFA)
- A suitable diamine (e.g., hexamethylenediamine, 1,6-diaminohexane)
- High-boiling point solvent (e.g., N-methyl-2-pyrrolidone (NMP), m-cresol)
- Catalyst (e.g., a Lewis acid, optional)

Equipment:

- Reaction vessel with mechanical stirrer, condenser, and nitrogen inlet
- Heating mantle with temperature controller
- Vacuum source

Procedure:

- Reactant Charging: Equimolar amounts of DMOFA and the chosen diamine are dissolved in the solvent in the reaction vessel.
- Inert Atmosphere: The system is purged with nitrogen to remove oxygen.

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- Reaction: The mixture is heated with stirring. A typical temperature profile might start at a lower temperature (e.g., 150 °C) and gradually increase to a higher temperature (e.g., 200-220 °C) to facilitate the removal of methanol.
- Vacuum Application: Once the initial evolution of methanol has subsided, a vacuum is applied to drive the reaction to completion and remove the remaining byproduct.
- Polymer Isolation: The reaction mixture is cooled, and the polymer is precipitated by pouring the solution into a non-solvent (e.g., water or methanol). The polymer is then collected by filtration, washed, and dried under vacuum.

Application Note 3: Potential of DMOFA-derived Polymers in Drug Development

The unique properties of fluorinated polymers make them attractive candidates for various applications in drug delivery.[1][5][7] While specific studies on polymers derived directly from DMOFA for drug delivery are not yet widely published, their potential can be inferred from the characteristics of fluorinated polyesters.

Key Advantages of Fluorinated Polymers in Drug Delivery:

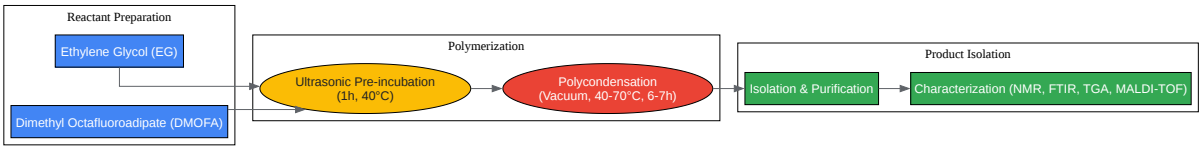
- Enhanced Stability: The strong carbon-fluorine bond can increase the metabolic stability of the polymer, leading to a longer circulation time for drug delivery systems.[1]
- Controlled Hydrophobicity: The fluorinated segments increase the hydrophobicity of the polymer, which can be advantageous for encapsulating hydrophobic drugs and controlling their release.
- Biocompatibility: Aliphatic polyesters are known for their biodegradability and biocompatibility, making them suitable for in vivo applications.[4]
- Reduced Protein Adsorption: Fluorinated surfaces often exhibit low protein adsorption, which can help to reduce the immunogenicity of drug delivery vehicles.

Potential Drug Delivery Applications:

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- Nanoparticle-based Drug Delivery: Polymers from DMOFA could be formulated into nanoparticles for the encapsulation and targeted delivery of therapeutic agents, particularly for hydrophobic drugs.
- Controlled Release Formulations: The degradation rate of the polyester backbone can be tailored to achieve a desired drug release profile, from sustained release over weeks to months.
- Medical Device Coatings: The hydrophobicity and chemical resistance of these polymers could make them suitable for coating medical devices to improve their biocompatibility and reduce fouling.

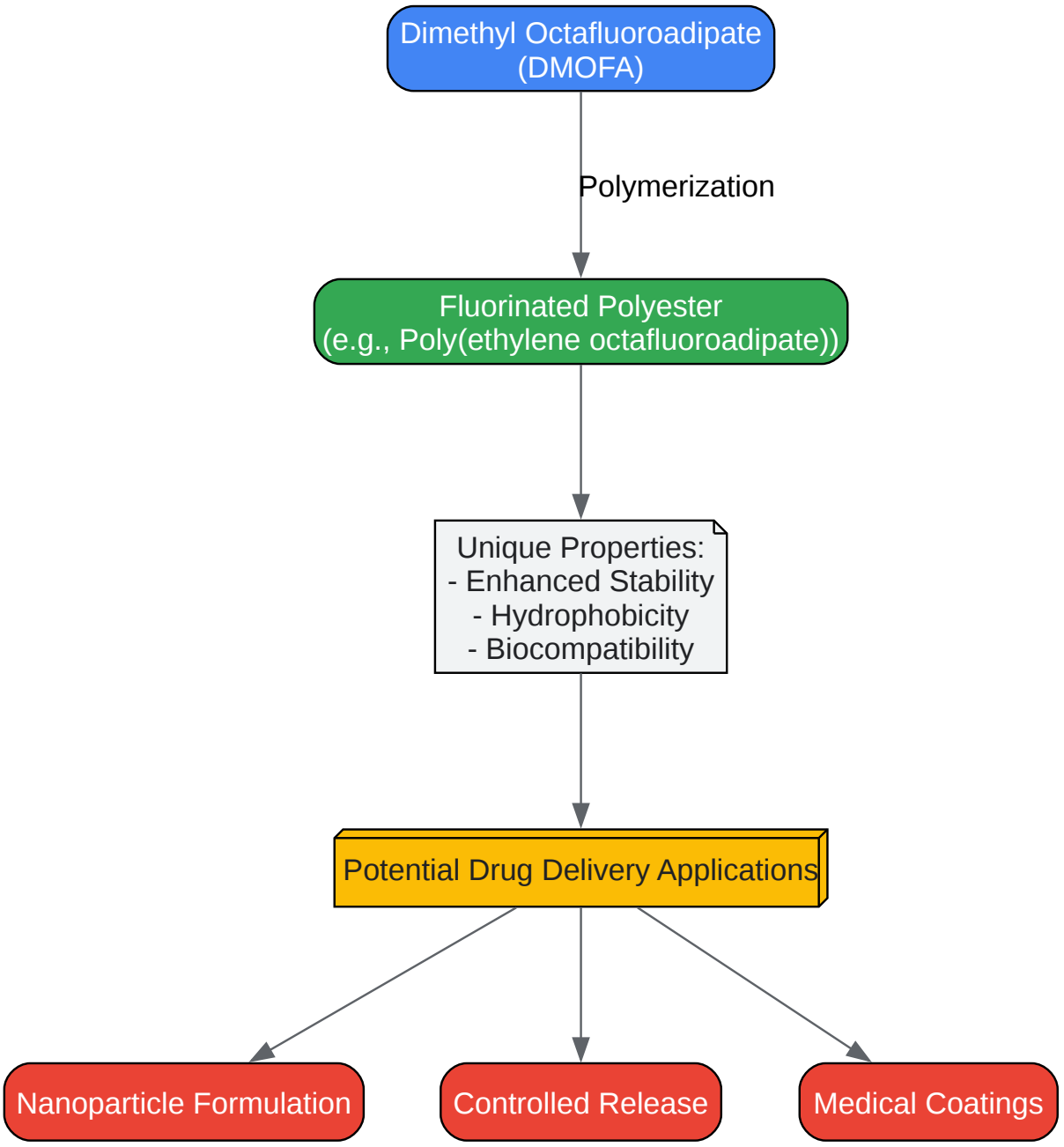
Visualizations



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Caption: Workflow for the synthesis of poly(ethylene octafluoroadipate).

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Caption: Logical flow from monomer to potential drug delivery applications.

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